

Application Notes and Protocols: Preparation of BMS-265246 Stock Solution

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Compound of Interest

Compound Name: *Bms641*

Cat. No.: *B15541352*

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Audience: Researchers, scientists, and drug development professionals.

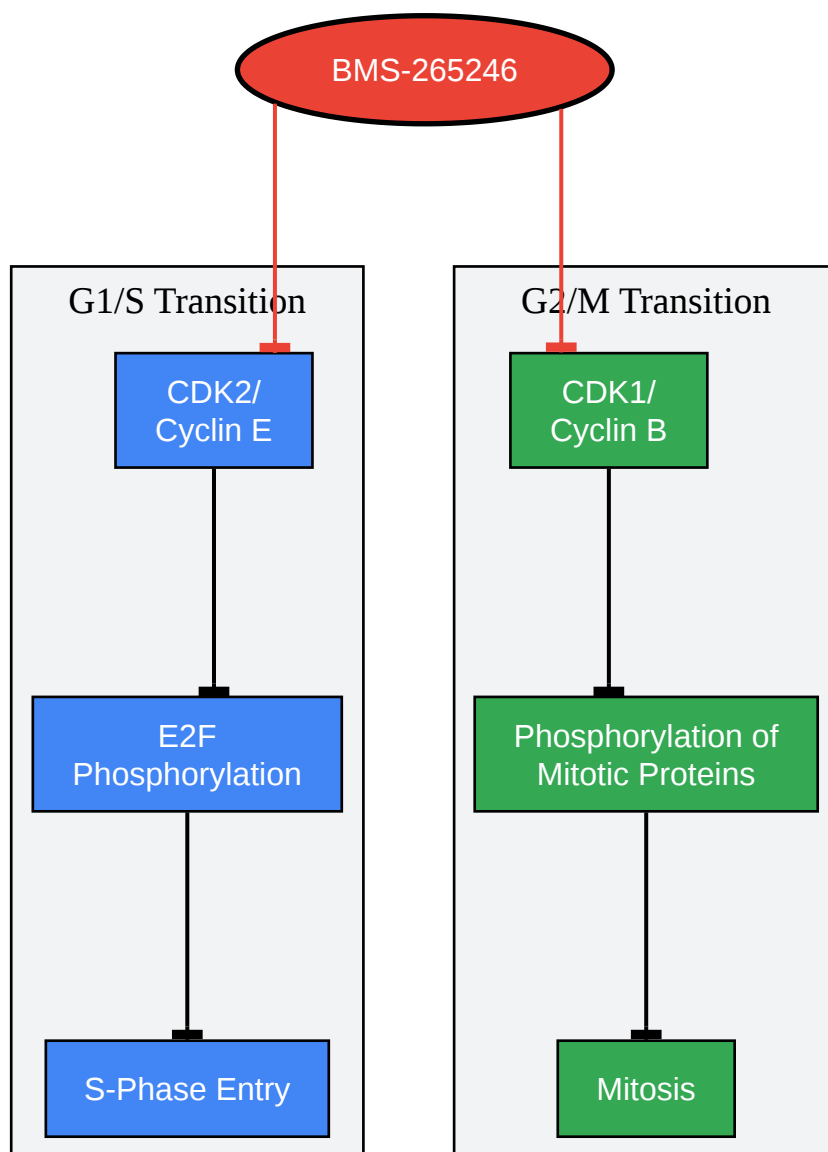
1. Introduction

BMS-265246 is a potent and selective inhibitor of cyclin-dependent kinases 1 (CDK1/cyclin B) and 2 (CDK2/cyclin E), with IC_{50} values of 6 nM and 9 nM, respectively. It exhibits significantly less activity against other kinases, making it a valuable tool for cell cycle research and oncology drug development. Proper preparation of a stock solution is the first critical step for ensuring accurate and reproducible experimental results.

This document provides a detailed protocol for the preparation, storage, and handling of BMS-265246 stock solutions for in vitro laboratory use.

2. Mechanism of Action: CDK Inhibition

BMS-265246 functions by competitively binding to the ATP-binding pocket of CDK1 and CDK2. These kinases are essential for regulating cell cycle progression, specifically at the G1/S and G2/M transitions. By inhibiting their activity, BMS-265246 can induce cell cycle arrest and apoptosis in cancer cells that have dysregulated cell cycle control.



Mechanism of Action for BMS-265246

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Caption: BMS-265246 inhibits CDK1 and CDK2, blocking cell cycle progression.

3. Quantitative Data Summary

All quantitative data for BMS-265246 is summarized in the table below. This information is crucial for calculating the required mass of the compound to achieve a desired stock solution concentration.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₂ N ₈ O	
Molecular Weight	390.44 g/mol	
Appearance	Crystalline solid, Off-white to yellow	
IC ₅₀ (CDK1/cyclin B)	6 nM	
IC ₅₀ (CDK2/cyclin E)	9 nM	
Solubility (DMSO)	≥ 39 mg/mL (approx. 100 mM)	
Solubility (Ethanol)	Insoluble	
Storage (Solid)	-20°C	
Storage (Solution)	-20°C or -80°C	

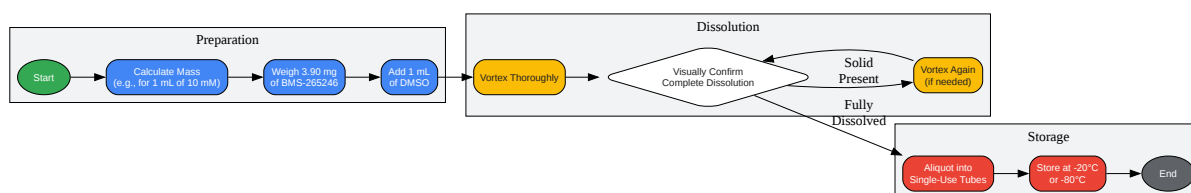
4. Experimental Protocol: Stock Solution Preparation (10 mM)

This protocol details the steps to prepare a 10 mM stock solution of BMS-265246 in DMSO.

4.1. Materials and Equipment

- BMS-265246 powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Analytical balance (sensitive to 0.01 mg)
- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, lab coat, chemical-resistant gloves

4.2. Workflow Diagram



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Caption: Workflow for preparing BMS-265246 stock solution.

4.3. Step-by-Step Procedure

Safety Precaution: Always handle BMS-265246 powder and DMSO within a fume hood or ventilated enclosure. Wear appropriate PPE at all times.

- Calculation: Determine the mass of BMS-265246 required. To prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = (10 \times 10^{-3} \text{ mol/L}) \times (1 \times 10^{-3} \text{ L}) \times (390.44 \text{ g/mol}) \times (1000 \text{ mg/g})$
 - $\text{Mass (mg)} = 3.90 \text{ mg}$
- Weighing: Tare a sterile microcentrifuge tube on an analytical balance. Carefully weigh out 3.90 mg of BMS-265246 powder into the tube.
- Solubilization: Using a calibrated micropipette, add 1 mL of anhydrous DMSO to the tube containing the powder.

- **Dissolution:** Cap the tube securely and vortex at medium-high speed for 1-2 minutes. Visually inspect the solution against a light source to ensure that all solid particles have completely dissolved. If particles remain, continue vortexing for another 1-2 minutes. Gentle warming in a 37°C water bath can aid dissolution if necessary, but avoid overheating.
- **Aliquoting:** To prevent degradation from repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots (e.g., 10-50 µL) in sterile microcentrifuge tubes.
- **Storage:** Label the aliquots clearly with the compound name, concentration (10 mM), solvent (DMSO), and date of preparation. Store the aliquots in a light-protected box at -20°C for short-term storage (weeks) or -80°C for long-term storage (months).

5. Handling and Use

- When ready to use, thaw a single aliquot at room temperature.
- Briefly centrifuge the tube to collect the solution at the bottom before opening.
- Dilute the stock solution to the final desired working concentration using the appropriate cell culture medium or experimental buffer immediately before use. Note that BMS-265246 has limited aqueous solubility; ensure the final DMSO concentration in your assay is low (typically <0.5%) to avoid solvent effects and compound precipitation.
- Do not refreeze a thawed aliquot. Discard any unused portion of the thawed stock.
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